

PF-9184: Known Pharmacological Profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: pf-9184

Cat. No.: S539305

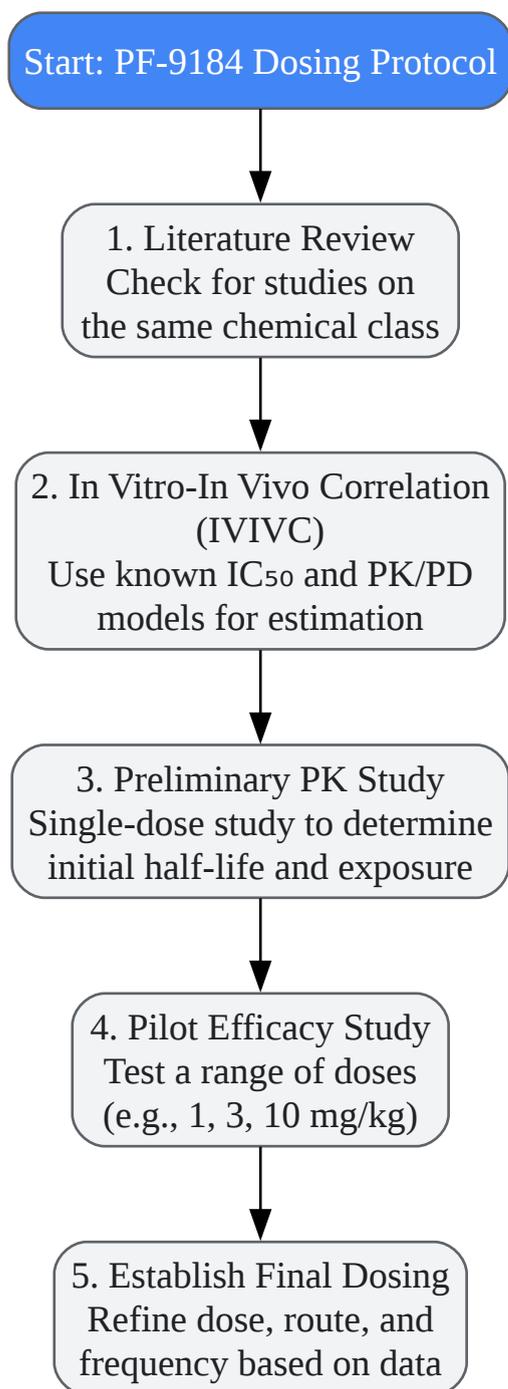
Get Quote

The table below summarizes the key characteristics of **PF-9184** identified from the search results.

Property	Description
Primary Target	Microsomal Prostaglandin E Synthase-1 (mPGES-1) [1] [2]
Mechanism of Action	Selective inhibition of mPGES-1, blocking the conversion of PGH2 to PGE2 without affecting COX-1 or COX-2 [1] [2].
In Vitro IC ₅₀	16.5 ± 3.8 nM (recombinant human mPGES-1) [1] [2]
In Vitro Functional Activity	Inhibits IL-1 β -induced PGE2 synthesis in human rheumatoid arthritis synovial fibroblasts (RASf) [1] [2].
Reported In Vivo Efficacy	One study noted that PF-9184, upon oral or local administration, did not affect PGE2 synthesis in recombinant rats, suggesting potential species specificity [2].

Suggested Path for Protocol Development

Since direct dosing information is unavailable, you may need to establish a dosing strategy from first principles. Here is a potential workflow:



[Click to download full resolution via product page](#)

Key Experimental Design Considerations

When planning your in vivo studies, consider these critical factors:

- **Species Specificity:** Be cautious, as **PF-9184** is highly potent against the **human enzyme** ($IC_{50} = 16.5$ nM) but shows significantly reduced activity against **rat mPGES-1** ($IC_{50} = 1080$ nM) [2]. This major difference will likely influence the choice of animal model and the required dosing levels.
- **Formulation:** **PF-9184** has good solubility in DMSO (60 mg/mL, or 130.06 mM) [2]. For in vivo administration, this stock solution typically needs to be further diluted in a biologically compatible vehicle like saline, a PEG solution, or a cyclodextrin-based formulation.
- **Dosing Route:** The choice between oral gavage, intraperitoneal injection, or other routes will depend on the compound's stability and absorption. The mention of its activity in a "human whole blood" assay suggests it may be stable for systemic exposure [1] [2].

Research Recommendations

To move forward with your project, I suggest the following actions:

- **Contact Suppliers:** Reach out to chemical suppliers like **TargetMol** [2] or **CymitQuimica** [3]. They may have access to unpublished technical data or reports from other researchers that include preliminary dosing information.
- **Broaden Literature Search:** Look for scientific papers on other **mPGES-1 inhibitors**, even if they are not **PF-9184**. The dosing strategies, formulation methods, and animal models used for compounds with a similar mechanism can provide an excellent starting point.
- **Conduct Pilot Studies:** Begin with a dose-range finding study to assess the compound's tolerability and preliminary pharmacokinetics in your chosen mouse model.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Distinction of microsomal prostaglandin E synthase-1 ... [sciencedirect.com]
2. - PF | Prostaglandin Receptor | TargetMol 9184 [targetmol.com]
3. - PF | CymitQuimica 9184 [cymitquimica.com]

To cite this document: Smolecule. [PF-9184: Known Pharmacological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539305#pf-9184-dosing-in-mouse->

models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com